

Proper Disposal of 4-Bromoanisole: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromoanisole

Cat. No.: B123540

[Get Quote](#)

The safe and compliant disposal of **4-Bromoanisole** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential information for researchers, scientists, and drug development professionals on the proper procedures for handling and disposing of this chemical, ensuring adherence to safety protocols and regulatory requirements.

Immediate Safety and Handling

4-Bromoanisole (CAS No. 104-92-7), also known as 1-Bromo-4-methoxybenzene, is a chemical that requires careful handling due to its potential hazards. It is classified as a skin irritant and is harmful if swallowed.^{[1][2]} In case of exposure, immediate first aid measures should be taken. For skin contact, wash off immediately with plenty of water for at least 15 minutes.^{[3][4]} Eye contact requires rinsing with plenty of water for at least 15 minutes, and medical attention should be sought.^{[3][4]} If inhaled, the individual should be moved to fresh air.^{[3][4]}

Personal Protective Equipment (PPE) is mandatory when handling **4-Bromoanisole** to minimize exposure. This includes safety goggles with side shields, chemical-resistant gloves, and appropriate protective clothing.^{[1][4][5]}

Quantitative Data and Hazard Profile

For quick reference, the key physical properties and hazard information for **4-Bromoanisole** are summarized below.

Property	Value	Reference
CAS Number	104-92-7	[3]
Molecular Formula	C7H7BrO	[6]
Molecular Weight	187.03 g/mol	[6]
Appearance	Clear, colorless liquid	[3][5]
Melting Point	9 - 10 °C	[3][6]
Boiling Point	223 °C	[3][6]
Flash Point	94 °C	[3][6]
Incompatibilities	Strong oxidizing agents, Strong acids	[3][4]
Hazardous Decomposition	Carbon monoxide, Carbon dioxide, Hydrogen halides	[4][5]

Experimental Protocol for Disposal

The proper disposal of **4-Bromoanisole** must be conducted in accordance with local, regional, and national hazardous waste regulations.[3][4] It is the responsibility of the chemical waste generator to properly classify the waste.[3][4] The following protocol outlines the general steps for the disposal of unused or waste **4-Bromoanisole**.

Materials:

- Waste **4-Bromoanisole** (liquid or solid)
- Inert absorbent material (e.g., sand, silica gel, vermiculite)[3][4]
- Compatible hazardous waste container with a screw-on cap[7][8]
- Secondary containment bin[8]
- Hazardous waste labels

- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat

Procedure:

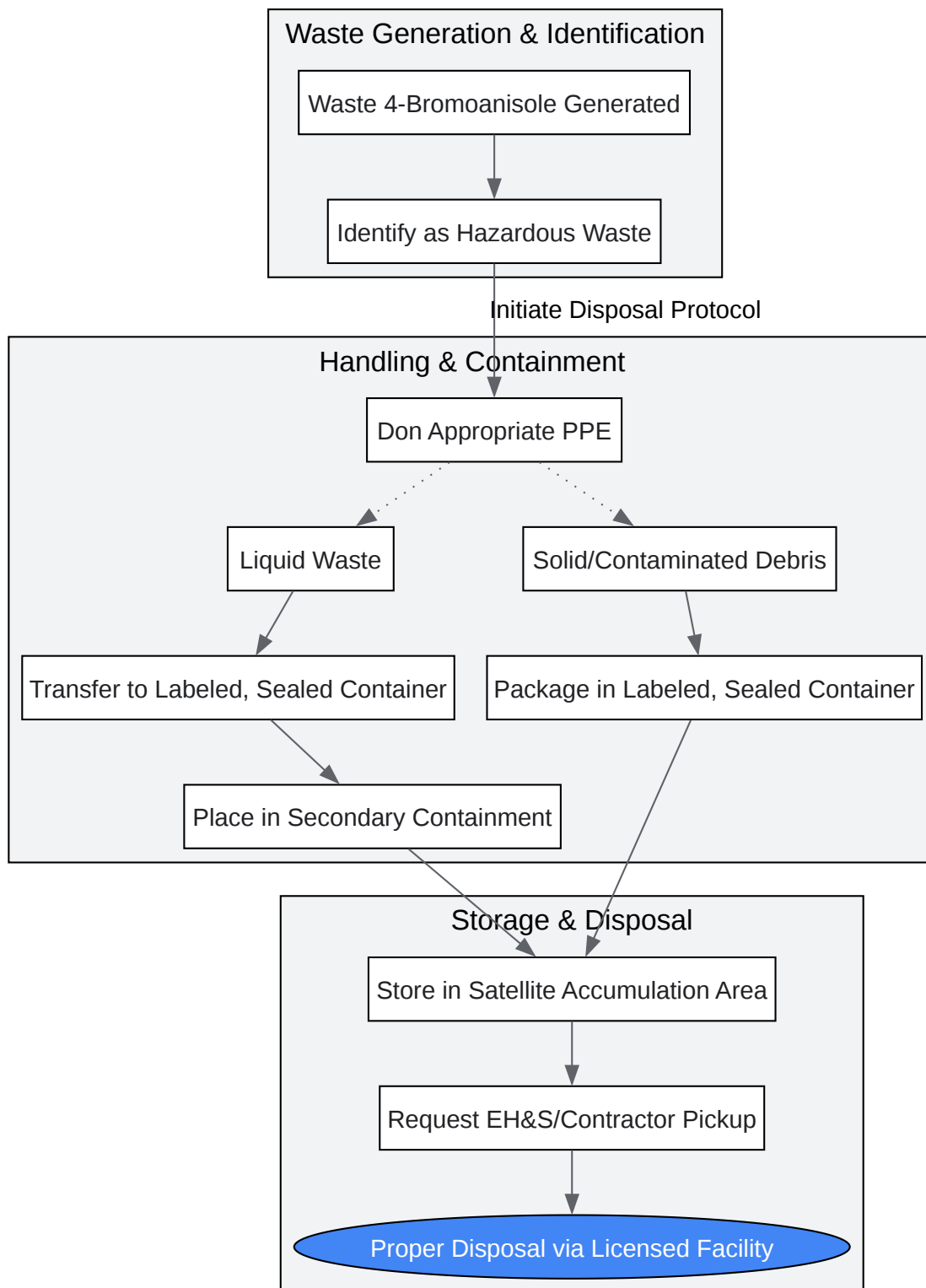
- Waste Identification and Segregation:
 - Clearly label the waste **4-Bromoanisole**.
 - Segregate it from incompatible materials, particularly strong oxidizing agents and strong acids.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Containment of Liquid Waste:
 - If dealing with liquid **4-Bromoanisole**, ensure it is in a sealed, leak-proof container.
 - If the original container is compromised, transfer the waste to a new, compatible container with a secure screw-on cap.[\[8\]](#)[\[9\]](#)
 - Place the primary waste container in a secondary containment bin to prevent spills.[\[8\]](#)
- Handling of Solid Waste and Spills:
 - For spills, absorb the **4-Bromoanisole** with an inert material like sand or silica gel.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Carefully scoop the absorbed material into a designated hazardous waste container.[\[10\]](#)
 - For solid **4-Bromoanisole**, transfer it directly into a labeled hazardous waste container.
- Waste Labeling and Storage:
 - Affix a completed hazardous waste label to the container. The label should include the chemical name ("**4-Bromoanisole**"), concentration, and hazard warnings.
 - Store the sealed waste container in a designated satellite accumulation area.[\[7\]](#) This area should be cool, dry, and well-ventilated.[\[3\]](#)[\[5\]](#)
 - Keep the waste container closed except when adding more waste.[\[8\]](#)[\[9\]](#)
- Disposal Request:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor.[8]
[11] Do not pour **4-Bromoanisole** down the drain or dispose of it in regular trash.[3][10]
[12]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **4-Bromoanisole**.

4-Bromoanisole Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **4-Bromoanisole** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 4-Bromoanisole | C₇H₇BrO | CID 7730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. orgchemboulder.com [orgchemboulder.com]
- 4. fishersci.fr [fishersci.fr]
- 5. ambslifescience.com [ambslifescience.com]
- 6. 4-Bromoanisole - Safety Data Sheet [chemicalbook.com]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 9. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 12. acs.org [acs.org]
- To cite this document: BenchChem. [Proper Disposal of 4-Bromoanisole: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123540#4-bromoanisole-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com